

# An In-depth Technical Guide to the Physical and Chemical Properties of Triamylamine

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## Compound of Interest

Compound Name: Triamylamine

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## Introduction

**Triamylamine**, also known as tri-n-pentylamine, is a tertiary amine with the chemical formula  $C_{15}H_{33}N$ . It is characterized by a central nitrogen atom bonded to three pentyl (amyl) groups. This sterically hindered structure imparts unique physical and chemical properties, making it a subject of interest in various industrial and research applications.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical and chemical characteristics of **Triamylamine**, detailed experimental protocols for property determination, and visualizations of its chemical reactivity.

## Physical Properties of Triamylamine

**Triamylamine** is a clear, colorless to pale yellow liquid with a characteristic amine or fishy odor.<sup>[1][2][3]</sup> Its physical state at room temperature is a liquid, a common trait for primary amines with three or four carbon atoms, while lower aliphatic amines are typically gases and higher ones are solids.<sup>[4][5][6]</sup> The quantitative physical properties of **Triamylamine** are summarized in Table 1.

Table 1: Physical Properties of **Triamylamine**

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>33</sub> N	[1][4][7][8]
Molecular Weight	227.43 g/mol	[1][4][7]
Melting Point	-61.15 °C (estimate)	[7][9]
Boiling Point	240 to 242.5 °C at 760 mmHg (464 to 473 °F)	[1][4][8][10]
81-83 °C at 0.2 mmHg	[2][7][9][11]	
Density	0.782 - 0.802 g/mL at 20-25 °C	[1][2][4][7][8][9]
Solubility in Water	Insoluble (<1 mg/mL)	[1][4]
Solubility in Organic Solvents	Soluble in alcohol and ether	[2][7][9]
Flash Point	97.8 to 101.7 °C (208 to 215 °F)	[1][2][4][7][8][9]
Vapor Pressure	1 mmHg at 20 °C; 0.0338 mmHg at 25°C	[7][8][9]
Vapor Density	7.83 (Relative to Air)	[1][4]
Refractive Index (n <sub>20/D</sub> )	1.436 - 1.443	[2][7][8][9][11]
pKa	9.99 ± 0.50 (Predicted)	[7][9]

## Chemical Properties and Reactivity

As a tertiary amine, **Triamylamine**'s chemical behavior is dictated by the lone pair of electrons on the nitrogen atom, which makes it a base and a nucleophile.

Basicity and Acid Reactions: **Triamylamine** is basic and readily reacts with acids in exothermic neutralization reactions to form salts and water.[1][2][4]

Reactivity with Oxidizing Agents: It can react with strong oxidizing agents, which may lead to hazardous byproducts.[1][2][4] Therefore, it should not be stored or handled near such substances.[1]

Incompatibilities: **Triamylamine** may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[2][4] In combination with strong reducing agents like hydrides, it may generate flammable gaseous hydrogen.[2][4]

Formation of Quaternary Ammonium Salts: When treated with alkyl halides, **Triamylamine** can form quaternary ammonium salts.[1] This reaction is a cornerstone of its use as a chemical intermediate.[1]

Corrosion Inhibition: **Triamylamine** is utilized as a corrosion inhibitor, forming a protective film on metal surfaces.[1][2][9] The mechanism involves the adsorption of the amine onto the metal surface, which blocks the active sites for corrosion.

## Experimental Protocols

Detailed experimental protocols for determining the specific physical properties of **Triamylamine** are not readily available in the literature. However, standard laboratory procedures for characterizing liquid amines can be employed.

1. Determination of Boiling Point (Distillation Method): The boiling point of **Triamylamine** can be determined using a simple distillation apparatus.[12]

- Apparatus: Round-bottom flask, heating mantle, distillation head with a port for a thermometer, condenser, receiving flask, and boiling chips.
- Procedure:
  - Place a sample of **Triamylamine** (e.g., 20-30 mL) into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
  - Assemble the distillation apparatus, ensuring all joints are secure. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation head.
  - Begin heating the flask gently with the heating mantle.
  - Observe the temperature as the liquid begins to boil and the vapor condenses.

- The boiling point is the constant temperature at which the liquid is actively boiling and condensing into the receiving flask.[13] Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

2. Determination of Density: The density of **Triamylamine** can be measured using a pycnometer or a digital densitometer.[14][15][16]

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance.
- Procedure:
  - Clean and dry the pycnometer thoroughly and determine its mass.
  - Fill the pycnometer with distilled water and record the mass. Use this to calculate the exact volume of the pycnometer at a given temperature.
  - Empty, clean, and dry the pycnometer.
  - Fill the pycnometer with **Triamylamine** and record its mass.
  - The density is calculated by dividing the mass of the **Triamylamine** by the volume of the pycnometer.

3. Determination of Solubility: A qualitative determination of solubility in water and organic solvents can be performed through simple mixing.[3][4][17]

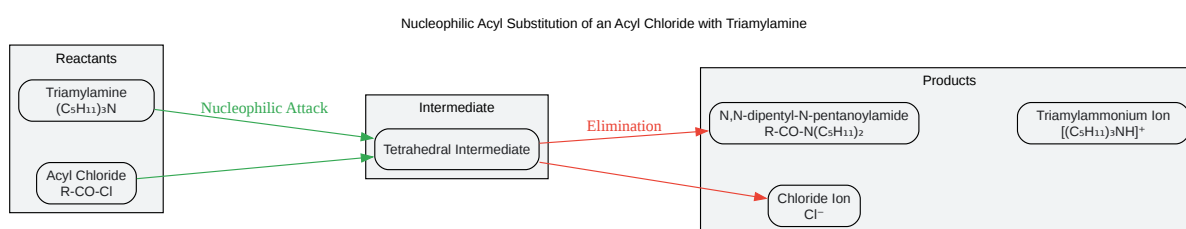
- Apparatus: Test tubes, vortex mixer (optional).
- Procedure:
  - Place a small amount of **Triamylamine** (e.g., 0.5 mL) into a test tube.
  - Add a small amount of the solvent to be tested (e.g., 3 mL of water).
  - Agitate the mixture vigorously.
  - Observe whether a single homogeneous phase is formed (soluble) or if two distinct layers remain (insoluble).

- For water solubility, the resulting solution can be tested with pH paper; an alkaline pH is indicative of an amine.[3]

## Visualizations

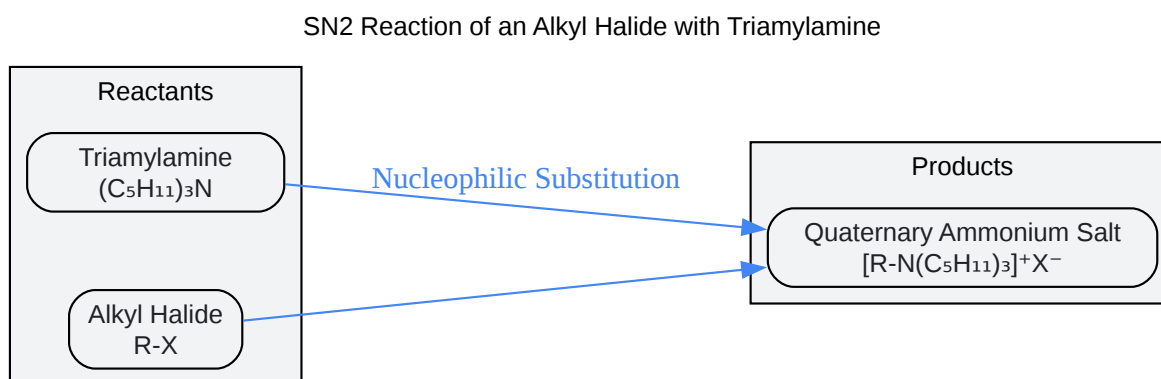
### Chemical Reactions of Triamylamine

The following diagrams illustrate the fundamental reactivity of **Triamylamine** as a nucleophile.



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Caption: Reaction mechanism of **Triamylamine** with an acyl chloride.



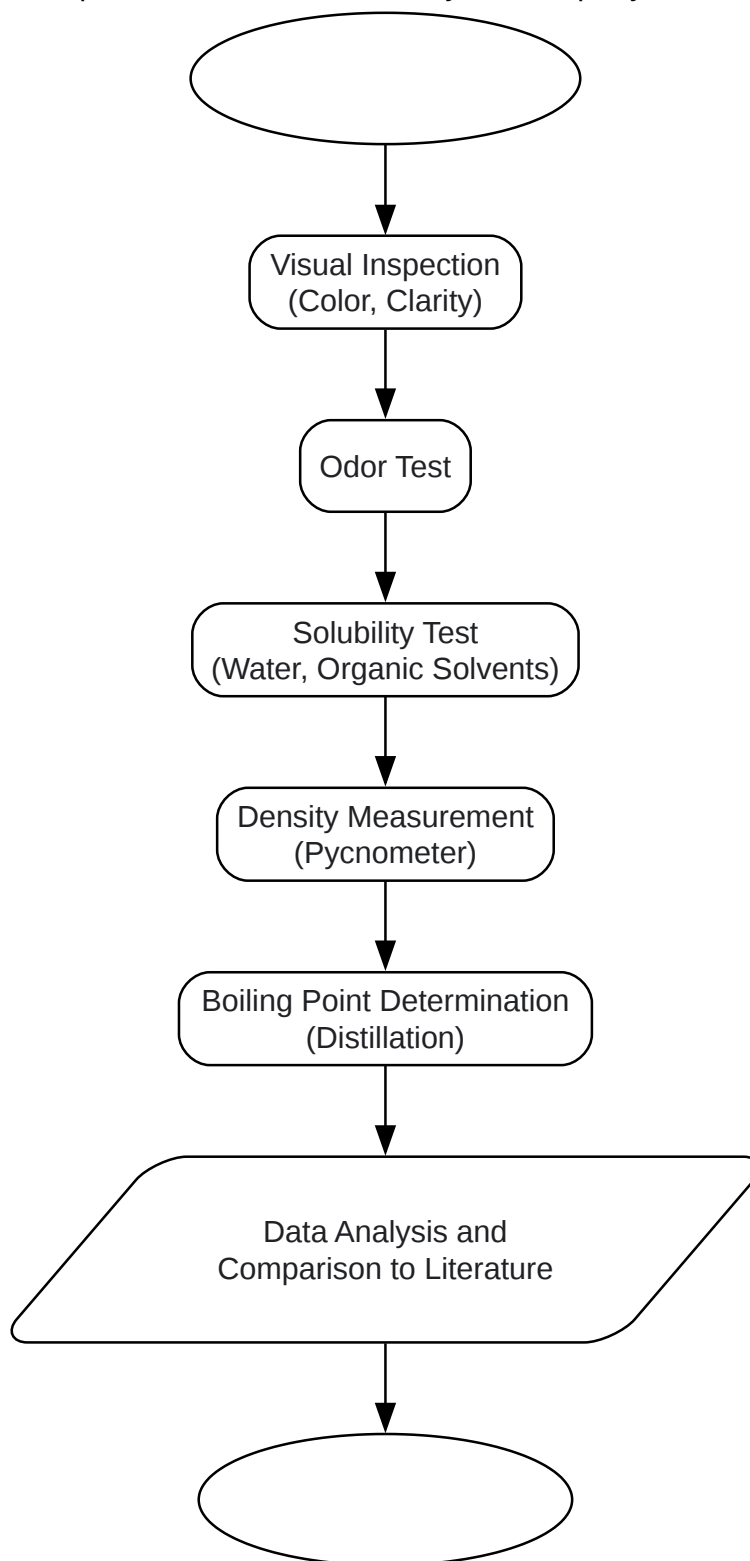
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Caption: Formation of a quaternary ammonium salt.

## Experimental Workflow

The logical flow for the experimental determination of the key physical properties of an unknown liquid amine like **Triamylamine** is depicted below.

## General Experimental Workflow for Physical Property Determination



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Caption: Workflow for physical property analysis.

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## References

- 1. web.mnstate.edu [web.mnstate.edu]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. www1.udel.edu [www1.udel.edu]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. Reactions of Acid Chlorides (ROCl) with Nucleophiles - Chemistry Steps [chemistrysteps.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. pnas.org [pnas.org]
- 9. researchgate.net [researchgate.net]
- 10. scielo.br [scielo.br]
- 11. chemguide.co.uk [chemguide.co.uk]
- 12. vernier.com [vernier.com]
- 13. youtube.com [youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. uvadoc.uva.es [uvadoc.uva.es]
- 16. uvadoc.uva.es [uvadoc.uva.es]
- 17. Chemistry Online @ UTSC [utsc.utoronto.ca]
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